

Commercially Available Sources of Canrenone-d6 for Research: A Technical Guide

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Compound of Interest

Compound Name: Canrenone-d6

Cat. No.: B12410217

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available sources of **Canrenone-d6**, a crucial tool for researchers in pharmacology and drug development. This document details the technical specifications of **Canrenone-d6**, outlines its primary application in quantitative analysis, and provides a representative experimental protocol for its use as an internal standard in Liquid Chromatography-Mass Spectrometry (LC-MS) methods.

Introduction to Canrenone-d6

Canrenone-d6 is the deuterated form of Canrenone, the major active metabolite of the potassium-sparing diuretic, spironolactone. Due to its structural similarity and distinct mass, **Canrenone-d6** is an ideal internal standard for the accurate quantification of Canrenone in biological matrices. Its use minimizes variability arising from sample preparation and instrument response, ensuring high precision and accuracy in bioanalytical studies.^{[1][2][3]}

Commercial Sources and Specifications

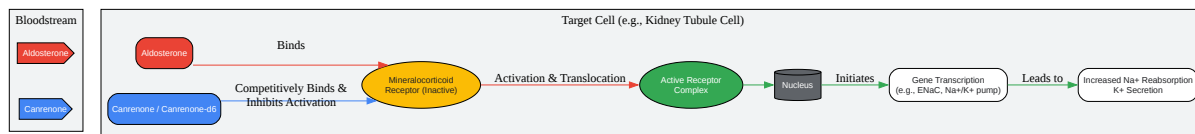
Several reputable suppliers offer **Canrenone-d6** for research purposes. The table below summarizes the key technical specifications available from these vendors. Researchers should always refer to the lot-specific Certificate of Analysis (CoA) for precise data on purity and isotopic enrichment.

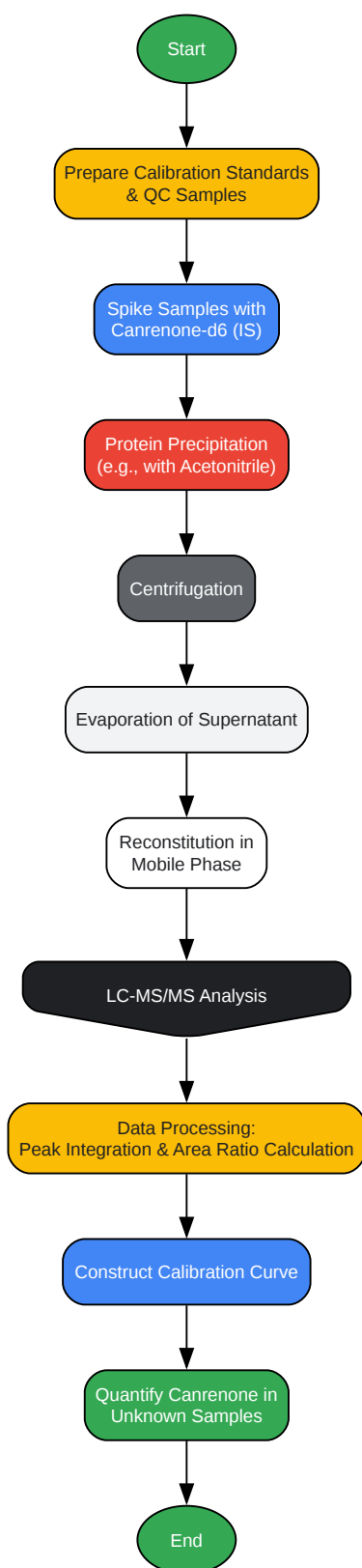
Supplier	Product Name	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Appearance	Storage Conditions
Santa Cruz Biotechnology	Canrene-d6	sc-218030	C ₂₂ H ₂₂ D ₆ O ₃	346.49	Information not publicly available	Information not publicly available	Information not publicly available
LGC Standards	Canrene-d6 (Major)	TRC-C175612	C ₂₂ H ₂₂ D ₆ O ₃	346.49	>95% (HPLC)	Information not publicly available	+4°C
RXN Chemicals	Spironolactone EP Impurity F-d6 (Canrene-d6)	Not specified	C ₂₂ H ₂₂ D ₆ O ₃	346.5	High-purity	Information not publicly available	Information not publicly available
MedChemExpress	Canrene-d6 (Aldadiene-d6)	HY-B1438S	C ₂₂ H ₂₂ D ₆ O ₃	Not specified	Information not publicly available	Information not publicly available	Information not publicly available
CymitQuímica	Canrene-d6 (Major)	TR-C175612	C ₂₂ H ₂₂ D ₆ O ₃	346.49	Information not publicly available	Light Yellow to Dark Yellow Solid	Information not publicly available
Pharmaffiliates	Canrene-d6 (Major)	PA STI 017260	C ₂₂ H ₂₂ D ₆ O ₃	346.49	Information not publicly available	Yellow Solid	2-8°C Refrigerator

Note on Isotopic Enrichment: The isotopic enrichment of **Canrenone-d6** is a critical parameter for its use as an internal standard. This information is lot-specific and will be detailed in the Certificate of Analysis provided by the supplier upon purchase.

Mechanism of Action: Aldosterone Antagonism

Canrenone exerts its pharmacological effects by acting as a competitive antagonist of the mineralocorticoid receptor (MR). Aldosterone, a mineralocorticoid hormone, plays a key role in regulating blood pressure and electrolyte balance. By binding to the MR, Canrenone blocks the downstream signaling cascade initiated by aldosterone, leading to increased sodium and water excretion and potassium retention.





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References

- [1. scbt.com \[scbt.com\]](https://www.scbt.com)
- [2. Toronto Research Chemicals \(TRC\) products | Bio-Connect \[bio-connect.nl\]](#)
- [3. chromspec.com \[chromspec.com\]](https://www.chromspec.com)
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